

Application Notes and Protocols for Brequinar

Stock Solution Preparation

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Compound of Interest

Compound Name: *Brequinar*

Cat. No.: *B1684385*

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Introduction

Brequinar is a potent and selective inhibitor of dihydroorotate dehydrogenase (DHODH), a key enzyme in the de novo pyrimidine biosynthesis pathway.^{[1][2][3]} By blocking DHODH, **Brequinar** depletes the cellular pool of pyrimidines, which are essential for DNA and RNA synthesis, thereby inhibiting cell proliferation.^{[1][4]} This mechanism has led to its investigation as an immunosuppressive, anti-cancer, and antiviral agent.^{[3][4]} Proper preparation of **Brequinar** stock solutions is critical for obtaining accurate and reproducible results in preclinical research. These application notes provide detailed protocols for the preparation, storage, and handling of **Brequinar** in a laboratory setting.

Safety and Handling Precautions

Brequinar should be considered a hazardous substance.^[1] It is harmful if swallowed, inhaled, or comes into contact with skin, and it can cause serious eye and skin irritation.^{[3][5]}

- **Personal Protective Equipment (PPE):** Always wear a lab coat, safety glasses, and chemical-resistant gloves when handling **Brequinar** powder and solutions.
- **Ventilation:** Handle the solid compound and prepare stock solutions in a well-ventilated area or a chemical fume hood to avoid inhalation.^[5]

- Handling: Avoid generating dust. Wash hands thoroughly after handling.[\[1\]](#)
- Disposal: Dispose of **Brequinar** waste according to institutional and local regulations for hazardous chemical waste.
- SDS: Before use, researchers must review the complete Safety Data Sheet (SDS) for **Brequinar**.[\[1\]](#)

Data Presentation: Solubility and Storage

Proper solvent selection and storage are crucial for maintaining the integrity and activity of **Brequinar**. The following tables summarize the solubility and recommended storage conditions.

Table 1: **Brequinar** Solubility Data

Solvent	Concentration (mg/mL)	Molar Concentration (mM)*	Notes
DMSO	25 - 50 mg/mL[2]	66.6 - 133.2 mM	The recommended solvent for high-concentration stock solutions. Use of fresh, anhydrous DMSO is advised as moisture can reduce solubility.[6] Ultrasonic treatment may be required for complete dissolution.[2][7]
Dimethylformamide (DMF)	~2 mg/mL[1]	~5.3 mM	Purge with an inert gas.[1]
Ethanol	< 1 mg/mL[2][7]	< 2.7 mM	Considered insoluble or sparingly soluble.[1][2][7]
1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL[1]	~1.3 mM	For preparing aqueous working solutions, first dissolve Brequinar in DMSO, then dilute with the aqueous buffer.[1]
Water	Insoluble[6]	Insoluble	The sodium salt of Brequinar is water-soluble (up to 39.73 mg/mL).

*Molar concentrations calculated based on a molecular weight of 375.37 g/mol for **Brequinar**.

Table 2: Storage and Stability

Form	Storage Temperature	Stability Period	Notes
Solid Powder	-20°C[1][6]	≥ 3 years[6]	Store protected from light.
Stock Solution in DMSO	-80°C	Up to 1 year[2][6]	Aliquot into single-use volumes to prevent repeated freeze-thaw cycles.[2][6]
Stock Solution in DMSO	-20°C	1 to 6 months[2][6]	Shorter-term storage. Avoid freeze-thaw cycles.
Aqueous Working Solution	4°C	≤ 24 hours	Prepare fresh and use immediately. Storing aqueous solutions for more than one day is not recommended.[1]

Experimental Protocols

- **Brequinar** (crystalline solid)[1]
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS), pH 7.2, or other desired aqueous buffer
- Sterile microcentrifuge tubes or cryovials
- Analytical balance
- Vortex mixer
- Sonicator (bath or probe)
- Pipettes and sterile, filtered pipette tips

- Appropriate PPE (lab coat, gloves, safety glasses)

This protocol describes the preparation of 1 mL of a 10 mM **Brequinar** stock solution. Adjust volumes as needed.

- Calculate Required Mass:
 - The molecular weight of **Brequinar** is 375.37 g/mol .
 - To prepare 1 mL (0.001 L) of a 10 mM (0.010 mol/L) solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 375.37 \text{ g/mol} = 3.75 \text{ mg}$
- Weighing **Brequinar**:
 - Tare a sterile microcentrifuge tube on an analytical balance.
 - Carefully weigh 3.75 mg of **Brequinar** powder directly into the tube. Handle powder in a fume hood or ventilated enclosure.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the tube containing the **Brequinar** powder.
 - Cap the tube securely and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the solid does not fully dissolve, place the tube in a bath sonicator for 5-10 minutes.^{[2][7]} Visually inspect the solution to ensure no particulates remain. A clear solution should be obtained.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile cryovials.

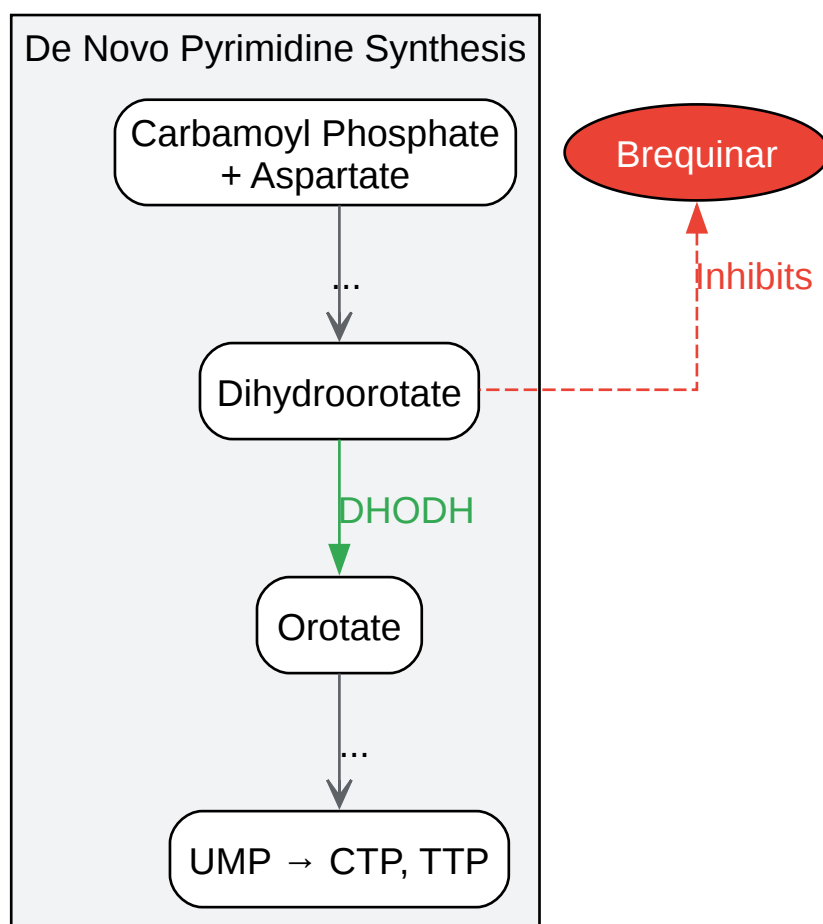
- Store the aliquots at -80°C for long-term stability (up to 1 year).[\[2\]](#)[\[6\]](#)

For cell-based assays, a high concentration of DMSO can be toxic. The stock solution must be diluted into an aqueous buffer or cell culture medium.

- Determine Final Concentration: Decide the final working concentration of **Brequinar** and the final percentage of DMSO required for your experiment (typically $\leq 0.5\%$).
- Dilution:
 - Thaw a single aliquot of the 10 mM **Brequinar** stock solution.
 - Perform a serial dilution. For example, to prepare a 10 μ M working solution from a 10 mM stock, perform a 1:1000 dilution.
 - Important: To avoid precipitation, add the DMSO stock solution directly to the aqueous buffer or cell culture medium and mix immediately and thoroughly.[\[1\]](#) Do not add the aqueous solution to the concentrated DMSO stock.
- Use and Storage:
 - Use the freshly prepared aqueous working solution immediately.
 - It is not recommended to store aqueous solutions of **Brequinar** for more than one day.[\[1\]](#)

Visualizations

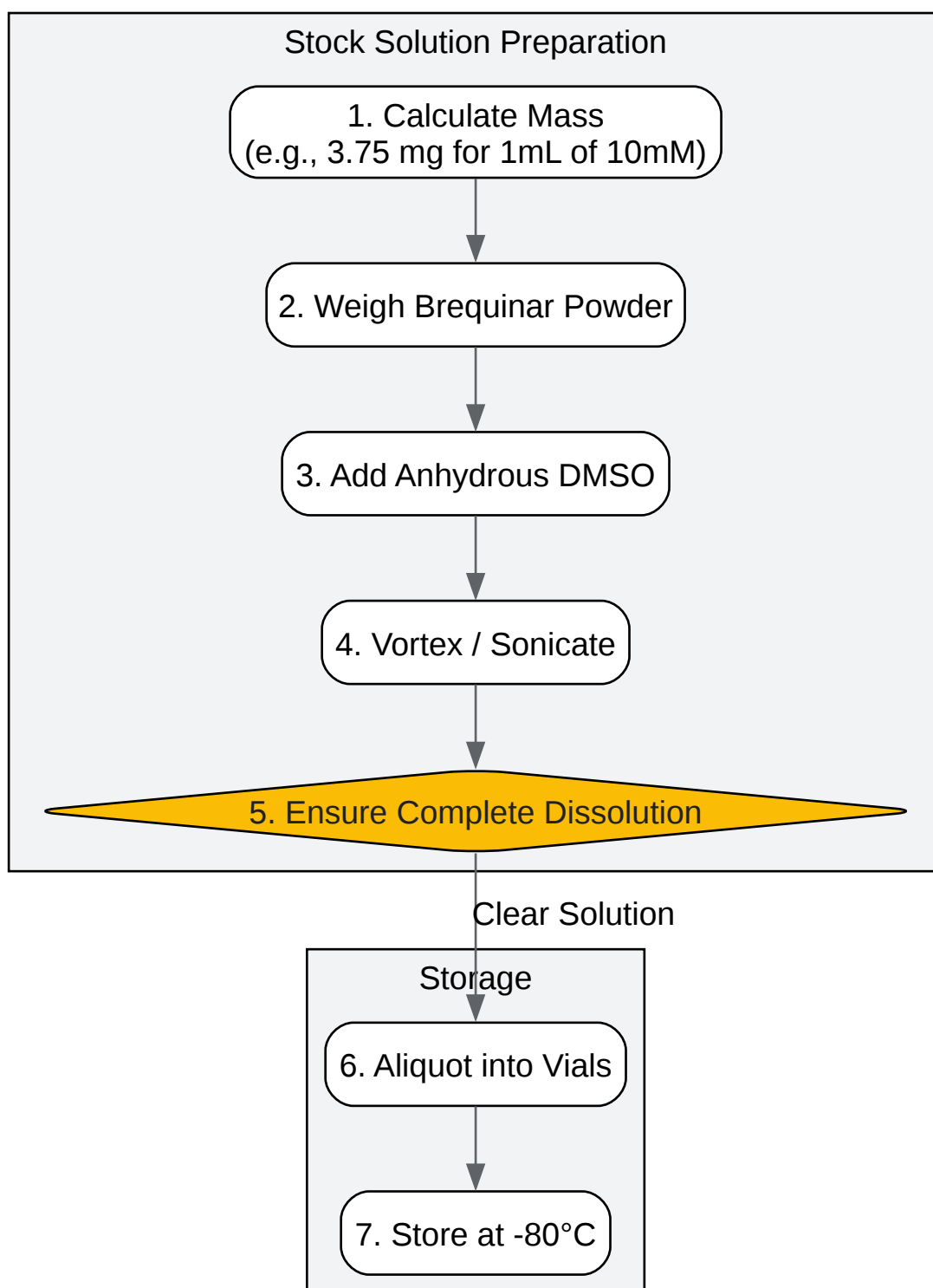
Brequinar targets the DHODH enzyme, a critical step in the de novo synthesis of pyrimidines.



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Caption: **Brequinar** inhibits the DHODH enzyme.

The following diagram illustrates the key steps for preparing a **Brequinar** stock solution.



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Caption: Workflow for **Brequinar** stock solution preparation.

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